

Application Notes and Protocols for HTMT Dimaleate in Cell Culture

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Compound of Interest

Compound Name: HTMT dimaleate

Cat. No.: B607988

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Introduction

HTMT (Histamine Trifluoromethyl Toluidide) dimaleate is a potent synthetic agonist for both histamine H1 and H2 receptors.[1][2] It is significantly more active than histamine itself, particularly in H2-mediated effects.[1] This compound is a valuable tool for in vitro studies investigating the roles of histamine receptors in various cellular processes, including immune responses, cell proliferation, and calcium signaling.[3][4] These application notes provide detailed protocols for the preparation and use of **HTMT dimaleate** solutions in cell culture experiments.

Data Presentation

Property	Value	Source
Full Chemical Name	6-[2-(1H-imidazol-5-yl)ethylamino]-N-[4-(trifluoromethyl)phenyl]heptanamide dimaleate	Internal
Molecular Weight	614.57 g/mol	R&D Systems
Solubility in Water	Soluble to 100 mM	R&D Systems, Abcam
Solubility in DMSO	60 mg/mL (97.63 mM)	TargetMol
Biological Activity	H1 and H2 receptor agonist	
EC50 (in human lymphocytes)	1.9 x 10 ⁻⁵ M (for intracellular calcium increase)	
Reported Working Concentration	10 ⁻⁵ M (10 µM) in dendritic cell culture	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of HTMT Dimaleate

This protocol describes the preparation of a 10 mM stock solution, which can be further diluted to the desired working concentration. The choice between water and DMSO as a solvent will depend on the experimental requirements and the tolerance of the cell line to residual DMSO. Given its high solubility in water, sterile water is the recommended solvent to avoid potential solvent-induced artifacts.

Materials:

- **HTMT dimaleate** powder
- Sterile, nuclease-free water or DMSO
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Calibrated pipettes and sterile filter tips

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, weigh out 6.15 mg of **HTMT dimaleate** (Molecular Weight = 614.57 g/mol).
- Dissolution:
 - Using Water: Aseptically add 1 mL of sterile, nuclease-free water to the vial containing the **HTMT dimaleate** powder.
 - Using DMSO: Aseptically add 1 mL of sterile DMSO to the vial containing the **HTMT dimaleate** powder.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if necessary, particularly for aqueous solutions.
- Sterilization (if prepared in water): If the stock solution is prepared in water, it is recommended to sterilize it by passing it through a 0.22 µm sterile filter into a sterile tube. This step is not necessary if high-quality sterile water was used and aseptic technique was strictly followed. DMSO stock solutions are typically not filtered.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage. The stability of **HTMT dimaleate** in solution has not been extensively reported; therefore, it is recommended to use freshly prepared solutions or to limit storage to a few weeks.

Protocol 2: Preparation of Working Solutions and Cell Treatment

This protocol outlines the dilution of the stock solution to the final working concentration in cell culture medium.

Materials:

- 10 mM **HTMT dimaleate** stock solution (from Protocol 1)
- Complete cell culture medium, pre-warmed to 37°C
- Cultured cells in appropriate vessels (e.g., multi-well plates, flasks)
- Sterile pipettes and filter tips

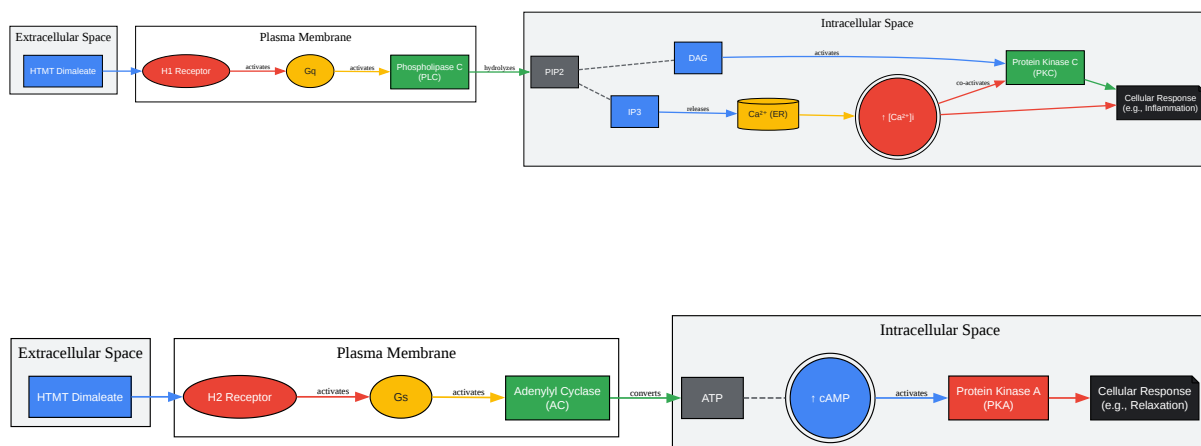
Procedure:

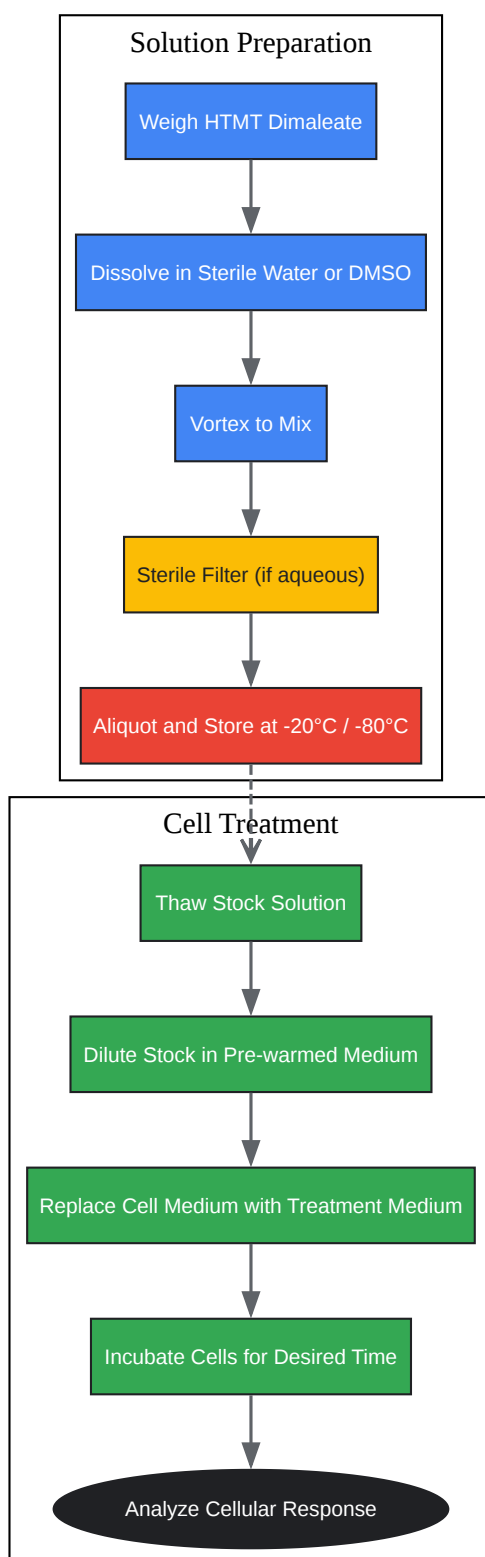
- Determine the final working concentration: Based on published data, a working concentration of 10 μ M is a good starting point for many cell types. However, the optimal concentration should be determined empirically for each cell line and experimental endpoint through a dose-response experiment.
- Calculate the dilution factor: To prepare a 10 μ M working solution from a 10 mM stock, a 1:1000 dilution is required.
- Prepare the working solution:
 - Under a sterile cell culture hood, add the appropriate volume of the 10 mM stock solution to the pre-warmed complete cell culture medium. For example, to prepare 1 mL of medium containing 10 μ M **HTMT dimaleate**, add 1 μ L of the 10 mM stock solution to 999 μ L of medium.
 - Mix gently by pipetting up and down or by swirling the vessel.
- Cell Treatment:
 - Remove the existing medium from the cultured cells.
 - Add the freshly prepared medium containing the desired concentration of **HTMT dimaleate** to the cells.
 - Incubate the cells for the desired period according to the experimental design.

Note on DMSO concentration: If using a DMSO stock solution, ensure that the final concentration of DMSO in the cell culture medium is kept low (typically below 0.1%) to avoid solvent toxicity. For a 1:1000 dilution, the final DMSO concentration will be 0.1%.

Mandatory Visualization

Histamine H1 Receptor Signaling Pathway





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